

co-elution Isochlorogenic acid A and D解决方法

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: isochlorogenic acid A

CAS No.: 2450-53-5

Cat. No.: S1802447

Get Quote

异绿原酸A与D共洗脱问题综合解决指南

背景知识：认识异绿原酸

异绿原酸A和D都是二咖啡酰奎宁酸 (diCQA) 的位置异构体，属于绿原酸家族 [1]。它们在植物中广泛存在，具有抗氧化、抗炎、抗病毒等多种生物活性 [2] [3]。

- 异绿原酸A：即3,5-二咖啡酰奎宁酸 (3,5-diCQA)
- 异绿原酸D：根据IUPAC命名体系，可能指1,5-二咖啡酰奎宁酸或4,5-二咖啡酰奎宁酸 [4]

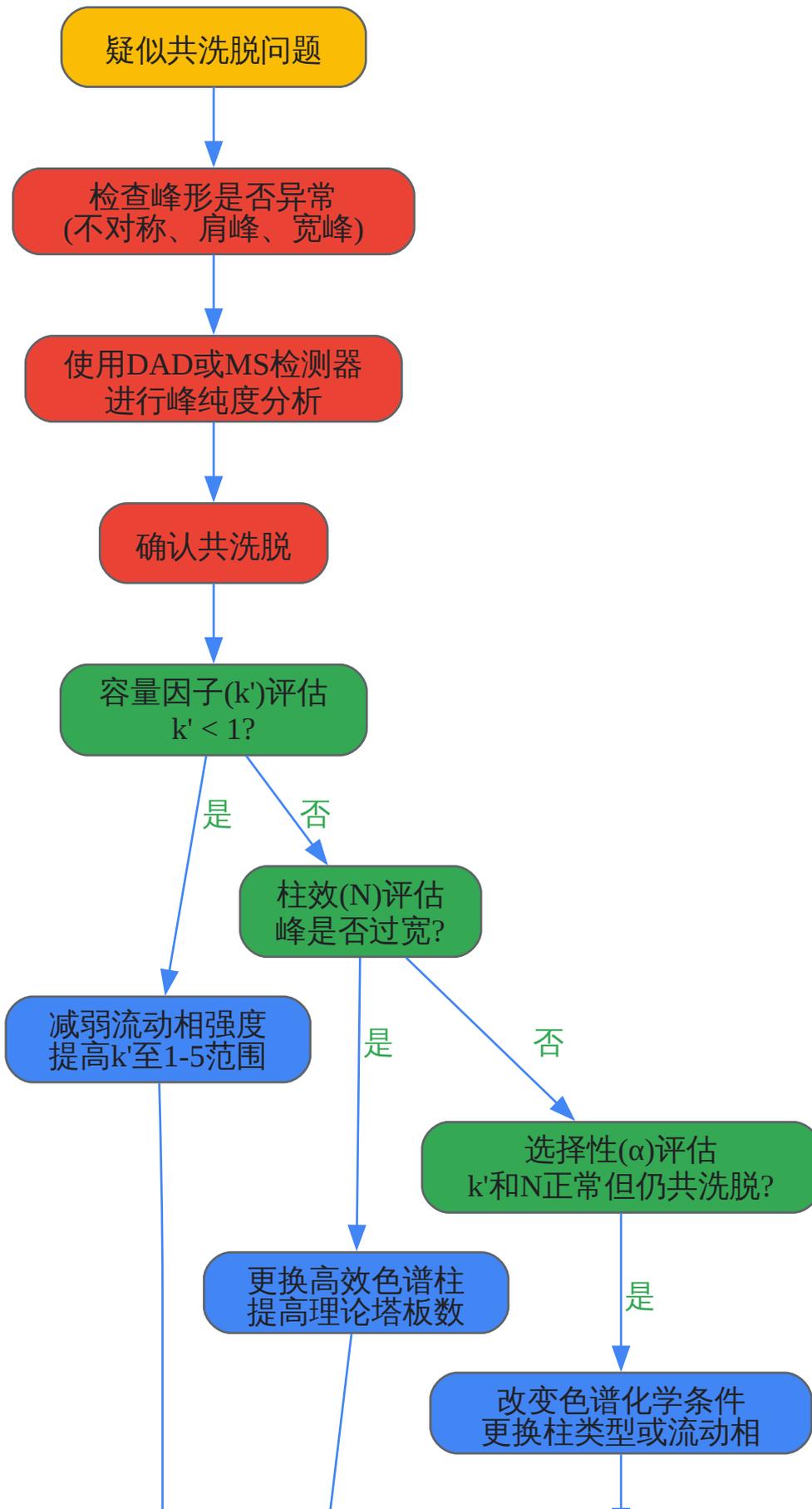
这些异构体拥有相同的分子量 (516.45) 和非常相似的化学性质，导致它们在传统色谱系统中经常出现共洗脱现象，即同时从色谱柱中流出，形成一个未完全分离的峰 [5]。

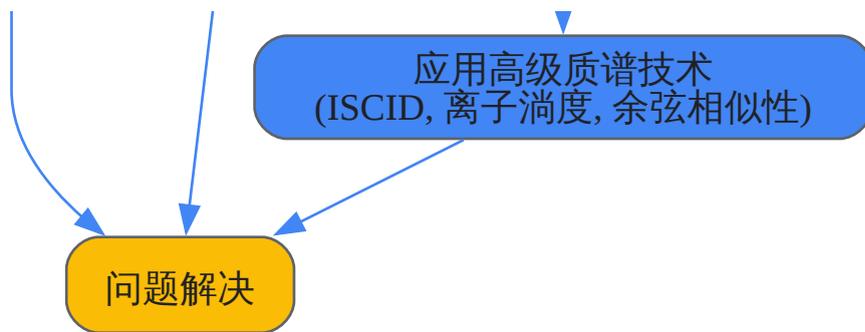
共洗脱问题诊断

当出现共洗脱问题时，可以观察到以下迹象：

- 色谱图中出现不对称峰或宽峰 [5]
- 峰形出现肩峰或看起来像是合并的两个峰 [5]
- 使用二极管阵列检测器时，同一峰不同位置的UV光谱不一致 [5]
- 质谱检测时，峰前沿、顶端和后沿的质谱图发生变化 [5]

下面这张故障诊断图帮助你系统性地识别和解决共洗脱问题：





Click to download full resolution via product page

常规色谱优化方案

色谱条件调整

根据色谱分离的三个基本要素，可以采取以下优化措施 [5]：

1. 调整容量因子 (k')

- **问题**：保留时间太短，化合物随死体积一起流出
- **解决方案**：减弱流动相强度，例如降低有机相比比例或增加缓冲液浓度
- **目标**：将 k' 值调整到1-5的理想范围

2. 提高柱效 (N)

- **问题**：色谱峰过宽，分离度不足
- **解决方案**：更换更高效率的色谱柱，选择单分散颗粒填料的柱子
- **目标**：获得更尖锐、更窄的色谱峰

3. 改善选择性 (α)

- **问题**：色谱化学无法区分目标化合物
- **解决方案**：更换色谱柱类型或改变流动相组成
- **可选色谱柱**：C12、biphenyl、AR、酰胺基柱等 [5]

推荐色谱条件

以下条件特别适用于绿原酸异构体的分离：

- 色谱柱：Agilent Zorbax SB-C18 (250 × 4.6 mm i.d., 5 μm) [6] 或等效型号
- 流动相：0.2%甲酸水溶液(A)和乙腈(B)梯度洗脱 [6]
- 梯度程序：
 - 0-16分钟：10%-19% B
 - 16-24分钟：19%-20% B
 - 24-48分钟：10%-24% B
 - 48-55分钟：24%-50% B
 - 55-60分钟：50%-10% B [6]
- 检测波长：283 nm [6]
- 柱温：30°C [6]
- 流速：1 mL/min [6]

高级质谱鉴别技术

当常规色谱优化无法完全解决共洗脱问题时，下列高级质谱技术能有效区分异绿原酸A和D：

ISCID技术 (In-Source Collision-Induced Dissociation)

ISCID通过在质谱源内施加特定碰撞能量，产生类似MS³的碎片模式，能有效区分位置异构体 [7]。

实验方案 [7]：

- 使用UHPLC-QTOF-MS系统
- 优化ISCID能量以获得最佳碎片模式
- 比较前体离子和特征碎片离子
- 利用MS²碎片模式差异区分异构体

余弦相似性特征向量分析

此技术通过构建特征向量并计算余弦相似度来区分共洗脱异构体 [4]。

工作流程 [4]：

- 获取标准品的MS²碎片图谱
- 识别特征次级碎片离子
- 构建每个异构体的特征向量
- 对未知样品进行余弦相似性计算

- 基于相似度评分进行鉴定

离子淌度质谱 (Ion Mobility Mass Spectrometry)

利用不同异构体在气相中不同的碰撞截面(CCS)进行分离 [4]。

不同检测方法比较

下表总结了各种鉴别技术的优缺点：

表：异绿原酸异构体鉴别技术比较

技术方法	分辨率	设备要求	样品前处理	适用场景
传统HPLC-UV	低	低	简单	初步筛查，含量较高样品
UHPLC-DAD	中	中	简单	常规质量控制，已知样品
ISCID-MS	高	高	常规	复杂基质中异构体鉴别
离子淌度MS	很高	很高	常规	精确结构鉴定，研究用途
余弦相似性分析	高	高	常规	高通量筛查，无标准品时

实验方案详述

方案一：基于ISCID的鉴别方案 [7]

- 样品制备
 - 使用甲醇-水(70:30, v/v)超声提取30分钟
 - 离心(12,000 g, 10分钟)后取上清液
 - 过0.45 μm 膜后进样

- 色谱条件

- 色谱柱：C18柱(100 × 2.1 mm, 1.7 μm)
- 流动相：0.1%甲酸水(A)和乙腈(B)
- 梯度：5-30% B over 15分钟
- 流速：0.3 mL/min
- 柱温：40°C

- 质谱参数

- 离子化模式：ESI负离子
- 扫描范围：m/z 100-1000
- ISCID能量：优化至20-40 eV
- 干燥气温度：300°C

方案二：离子液体辅助提取与分离 [2]

- 离子液体超声辅助提取(IL-UAE)

- 离子液体：1-丁基-3-甲基咪唑溴化物([Bmim]Br)
- 浓度：0.65 mol/L
- 液固比：23.44:1
- 超声时间：48.99分钟
- 温度：25°C

- 离子液体双水相系统(IL-ATPS)纯化

- 盐：(NH₄)₂SO₄ (4.5 g)
- pH：3.0
- 温度：20°C
- 此方法提取效率可达98.18% [2]

常见问题解答

Q1：如何确认我的样品中存在异绿原酸A和D的共洗脱？

使用二极管阵列检测器或质谱检测器进行峰纯度分析。在二极管阵列检测器中，系统会在单个峰上收集约100个UV光谱，如果这些光谱不一致，则表明可能存在共洗脱 [5]。在质谱分析中，可以沿峰

的不同位置采集质谱图，如果质谱图发生变化，则很可能是共洗脱 [5]。

Q2：在没有高级质谱设备的情况下，如何改善分离？

可以尝试以下色谱条件优化：更换不同选择性色谱柱（如 biphenyl 柱或酰胺基柱） [5]、调整流动相 pH（加入 0.1-0.2% 甲酸） [6]、降低梯度斜率或采用等度洗脱、降低柱温以增加选择性。

Q3：离子液体提取方法有什么优势？

离子液体提取具有提取效率高（可达 98.18%）、环境友好、可重复使用等优点 [2]。特别适用于热敏性化合物的提取，且能同时在提取过程中实现初步纯化。

Q4：余弦相似性分析的准确度如何？

研究表明，在不同浓度和不同色谱条件下，余弦相似性值均大于 0.990000，多数情况下大于 0.999000，表明该方法具有很高的稳定性和准确性 [4]。

Q5：什么时候应该更换色谱柱而不是调整方法？

当观察到峰形明显变宽、柱效显著降低，或者已经尝试多种流动相调整仍无法改善分离时，应考虑更换色谱柱 [5]。此外，如果当前色谱柱化学性质不适合分离这些极性异构体，也应更换为更合适的色谱柱类型。

总结

异绿原酸 A 和 D 的共洗脱问题可以通过系统性的方法解决。从常规色谱条件优化到高级质谱技术的应用，研究人员可以根据自身设备条件和分析需求选择合适的策略。**关键要点是：**先诊断问题的根源（容量因子、柱效或选择性问题），然后有针对性地优化条件，最后考虑使用 ISCID、离子淌度或余弦相似性等高级技术进行精确鉴别。

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Pharmacological advances of the chlorogenic acids family [pmc.ncbi.nlm.nih.gov]
2. Extraction and purification of isochlorogenic acid C from ... [pmc.ncbi.nlm.nih.gov]
3. Isochlorogenic acid A (3,5-Dicaffeoylquinic acid) | Antioxidant [medchemexpress.com]
4. Enhanced discrimination of co-eluting caffeoylquinic acid ... [sciencedirect.com]
5. Co-Elution: How to Detect and Fix Overlapping Peaks. [axionlabs.com]
6. Simultaneous Determination of Flavonoids, Isochlorogenic ... [pmc.ncbi.nlm.nih.gov]
7. Profiling of Chlorogenic Acids from Bidens pilosa and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [co-elution Isochlorogenic acid A and D解决方法]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1802447#co-elution-isochlorogenic-acid-a-and-d]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com